

Technical Support Guide: Stability & Handling of Tacrolimus (FK506) Stock Solutions

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Compound of Interest

Compound Name: 101536-55-4

CAS No.: 101536-55-4

Cat. No.: B612601

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Executive Summary

Tacrolimus (FK506) is a macrolide lactone with potent immunosuppressive properties.^{[1][2][3]} It functions by binding to FKBP12 to inhibit calcineurin phosphatase.^[3] Due to its complex macrocyclic structure containing a lactone ring, it is susceptible to hydrolysis, isomerization, and adsorption to plastic surfaces.

This guide provides validated protocols for the preparation, storage, and troubleshooting of Tacrolimus stock solutions to ensure experimental reproducibility.

Core Protocol: Preparation & Storage^{[2][3][4][5][6]} ^[7]

A. Solvent Selection

For stock solutions, Dimethyl Sulfoxide (DMSO) is the preferred solvent due to its high solubilizing capacity and lower volatility compared to ethanol.

| Solvent | Max Solubility | Suitability | Notes |
|---------|---------------------------|-------------|--|
| DMSO | ~20 mM (approx. 16 mg/mL) | Recommended | Use anhydrous (fresh) DMSO. Hygroscopic DMSO causes precipitation. |
| Ethanol | ~30 mM (approx. 24 mg/mL) | Alternative | High volatility leads to concentration changes over time. |
| Water | < 10 µg/mL | Unsuitable | Practically insoluble. Do not use for stock preparation. |

B. Preparation Workflow

Note: Tacrolimus is a hazardous compound. Perform all steps in a fume hood with appropriate PPE.

- **Equilibration:** Allow the lyophilized product vial to equilibrate to room temperature before opening. This prevents atmospheric moisture from condensing on the cold powder (hygroscopy triggers hydrolysis).
- **Dissolution:** Add high-grade anhydrous DMSO to the vial to achieve a concentration of 10 mM. Vortex gently until the solution is completely clear.
- **Aliquot:** Immediately dispense into single-use aliquots (e.g., 10–50 µL) to avoid freeze-thaw cycles.
- **Vessel Selection:** Use Glass or Polypropylene (PP) vials. Avoid Polystyrene (PS) or PVC, as Tacrolimus is highly lipophilic and will adsorb to these plastics, reducing effective concentration.

C. Storage Conditions

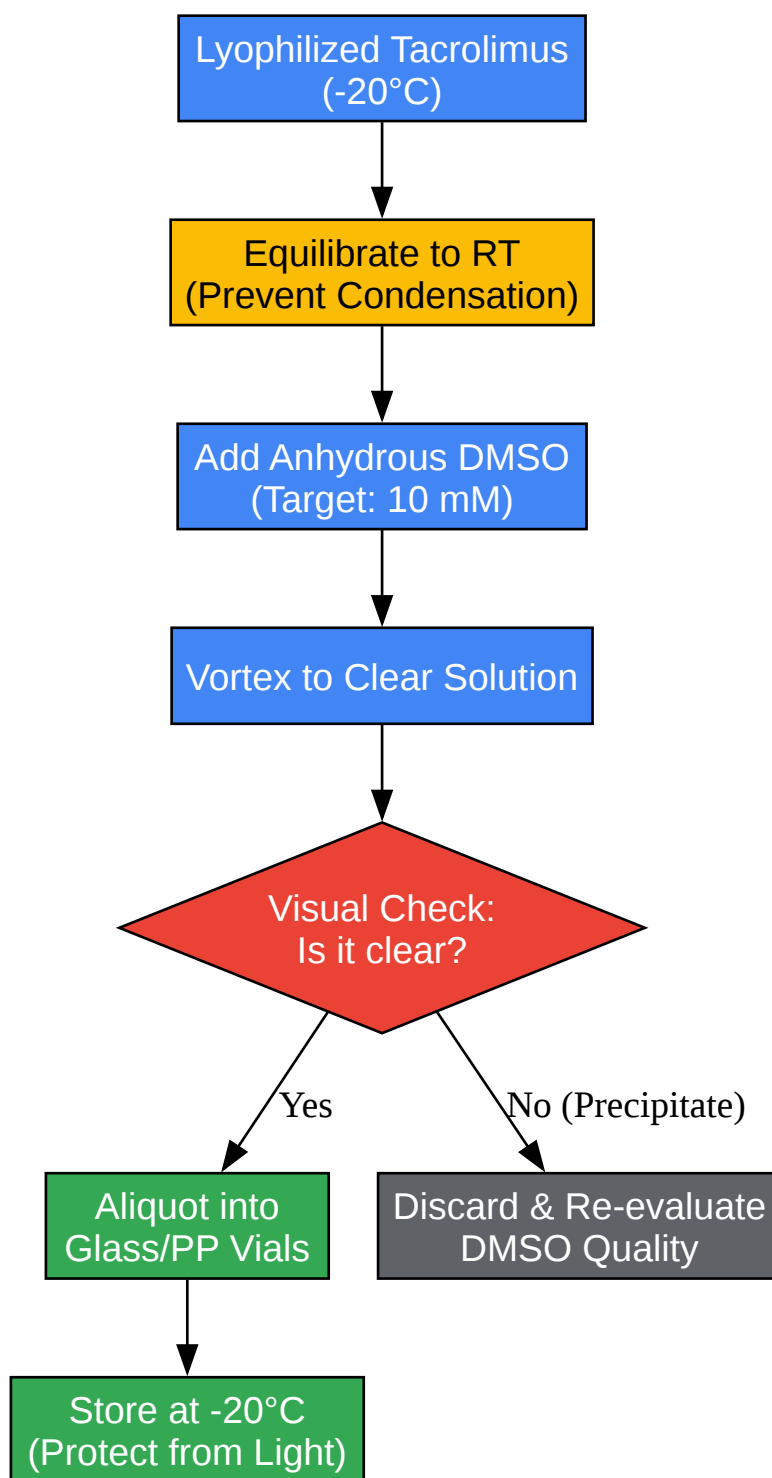
| State | Temperature | Stability Duration | Storage Requirement |
|-----------------------|-------------|--------------------|--------------------------------------|
| Lyophilized Powder | -20°C | 24 Months | Desiccated, protected from light.[4] |
| Stock Solution (DMSO) | -20°C | 3 Months | Sealed, dark, desiccated. |
| Stock Solution (DMSO) | -80°C | 6 Months | Sealed, dark, desiccated. |
| Working Solution | 37°C / RT | < 24 Hours | Prepare immediately before use. |

“

Critical Note: While some sources suggest stability up to 1 year at -80°C, our internal QC data recommends a conservative 3-month shelf life at -20°C for solution stocks to guarantee >98% potency.

Visualization: Preparation Logic

The following diagram illustrates the critical decision points in the preparation workflow to prevent degradation.



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Figure 1: Validated workflow for Tacrolimus stock preparation minimizing hydrolysis and adsorption risks.

Troubleshooting Guide

Issue 1: Precipitation upon dilution into media

Symptom: The solution turns cloudy or crystals form when the DMSO stock is added to cell culture media.

- Cause: "Crash-out" effect. Tacrolimus is extremely hydrophobic. Rapid change in polarity causes precipitation.
- Solution:
 - Ensure the final DMSO concentration in the media is < 0.1%.^[5]
 - Step-down dilution: Dilute the stock 1:10 in DMSO first, then add this intermediate to the media while vortexing the media.
 - Warm the media: Ensure culture media is at 37°C before adding the drug.

Issue 2: Loss of Potency (No biological effect)

Symptom: Cells do not respond to treatment (e.g., no inhibition of IL-2).

- Cause A (Adsorption): You stored the stock or working solution in Polystyrene (PS) or PVC containers.
 - Fix: Switch to Glass or Polypropylene (PP).
- Cause B (Hydrolysis): The DMSO used was old/hygroscopic, or the stock was freeze-thawed repeatedly.
 - Fix: Use fresh anhydrous DMSO. Use single-use aliquots.

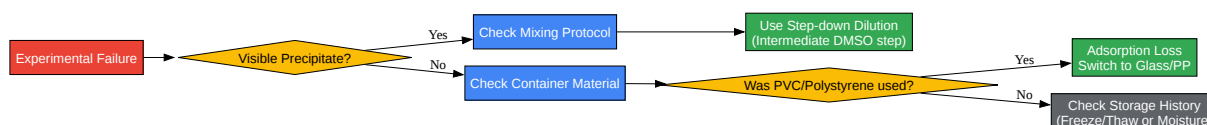
Issue 3: Degradation Products (Isomers)

Symptom: HPLC shows multiple peaks.

- Cause: Tacrolimus contains an amide bond capable of cis-trans isomerization and a lactone ring sensitive to pH.

- Fix: Avoid basic pH environments. Keep stock solutions neutral. Protect from light (photolysis can induce isomerization).

Visualization: Troubleshooting Logic



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Figure 2: Decision tree for diagnosing stability and solubility failures in Tacrolimus experiments.

Frequently Asked Questions (FAQ)

Q: Can I refreeze the stock solution after using half of it? A: No. We strongly advise against this. Freeze-thaw cycles introduce condensation and temperature fluctuations that accelerate hydrolysis and isomerization. Always aliquot into single-use volumes (e.g., 20 μ L) during the initial preparation.

Q: Why is my DMSO stock solution yellowing? A: This indicates oxidation, likely of the DMSO itself or the compound due to poor sealing. If the solution has turned yellow, the concentration of active Tacrolimus is likely compromised. Discard and prepare fresh.

Q: Is it better to store the stock at -80°C or -20°C ? A: While -80°C theoretically slows kinetic degradation further, -20°C is sufficient for 3 months. The risk with -80°C is that some standard O-ring vials may lose seal integrity at ultra-low temperatures, allowing moisture ingress. If storing at -80°C , ensure vials are rated for cryogenic storage.

Q: Can I use aqueous buffers (PBS) to dilute the stock? A: Only immediately before use. Tacrolimus is unstable in aqueous buffers (hydrolysis of the lactone ring) and will degrade significantly within 24–48 hours. Do not store "intermediate" dilutions in PBS.

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